

# In-Depth Technical Guide to 2,6-Dichloro-N-methoxy-N-methylisonicotinamide

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## Compound of Interest

Compound Name: *2,6-Dichloro-N-methoxy-N-methylisonicotinamide*

Cat. No.: *B3038277*

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## Introduction

**2,6-Dichloro-N-methoxy-N-methylisonicotinamide** is a synthetic chemical compound with potential applications in medicinal chemistry and drug discovery. Its structure, featuring a dichlorinated pyridine ring coupled with a Weinreb amide moiety, suggests its utility as a versatile intermediate for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. The Weinreb amide functionality is of particular interest as it allows for controlled reactions with organometallic reagents to form ketones, a common structural motif in pharmacologically active compounds. This guide provides a comprehensive overview of the known physical and chemical properties of this compound, offering insights for its handling, application, and further research.

## Chemical Identity and Structure

The fundamental identification of **2,6-Dichloro-N-methoxy-N-methylisonicotinamide** is established through its unique CAS number, molecular formula, and structure.

Identifier	Value
IUPAC Name	2,6-dichloro-N-methoxy-N-methylpyridine-4-carboxamide
CAS Number	848498-98-6[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	235.06 g/mol [1]
Canonical SMILES	CN(C(=O)C1=CC(=NC(=C1)Cl)Cl)OC[1]

The structure of **2,6-Dichloro-N-methoxy-N-methylisonicotinamide** is depicted in the following diagram:

Caption: Chemical structure of **2,6-Dichloro-N-methoxy-N-methylisonicotinamide**.

## Physicochemical Properties

A thorough review of available scientific literature and chemical supplier data did not yield experimentally determined values for several key physical properties of **2,6-Dichloro-N-methoxy-N-methylisonicotinamide**. The following table summarizes the available information and highlights the data gaps.

Property	Value	Source
Appearance	White to yellow solid	[2]
Purity	≥97%	[3]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	
pKa	Data not available	
logP	Data not available	

Expert Insight: The absence of readily available experimental data for these fundamental properties is not uncommon for novel or specialized chemical intermediates. For researchers requiring this information for applications such as reaction optimization, formulation development, or computational modeling, experimental determination is recommended. Alternatively, computational prediction methods can provide useful estimates.[4]

## Experimental Protocols

Given the lack of specific experimental data, this section outlines a general workflow for the determination of a key physical property: solubility. This protocol is a standard method that can be adapted for **2,6-Dichloro-N-methoxy-N-methylisonicotinamide**.

### Protocol: Determination of Aqueous Solubility (Shake-Flask Method)

This method is based on the OECD Guideline for the Testing of Chemicals, Section 1, Test No. 105.

Objective: To determine the water solubility of **2,6-Dichloro-N-methoxy-N-methylisonicotinamide** at a given temperature.

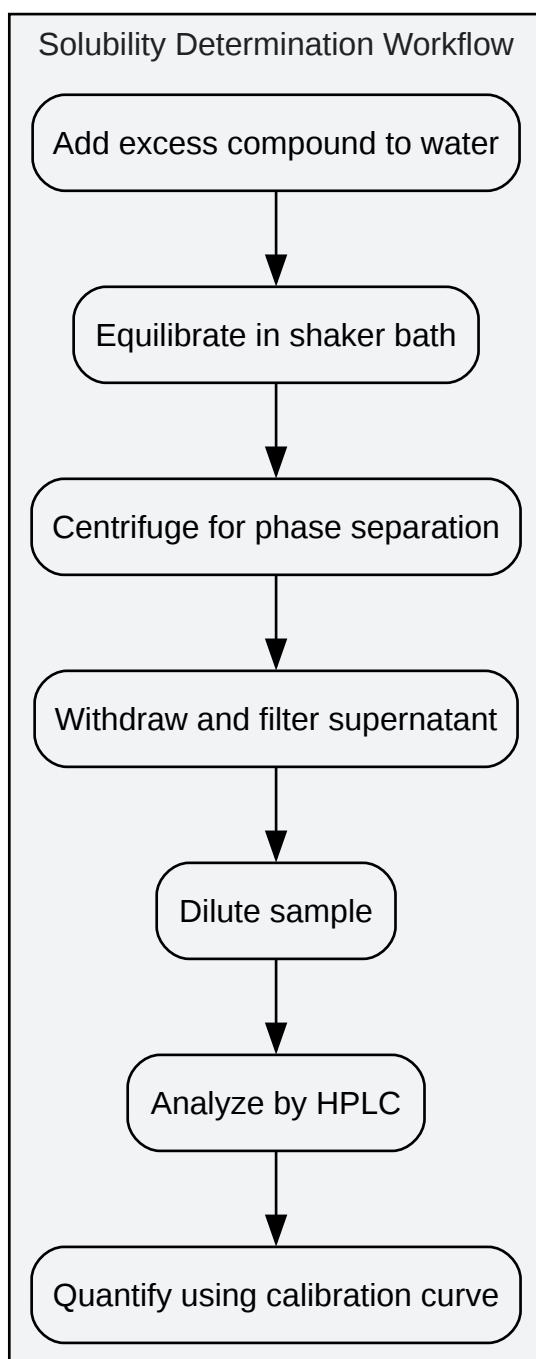
Materials:

- **2,6-Dichloro-N-methoxy-N-methylisonicotinamide**
- Distilled or deionized water
- Thermostatically controlled shaker or water bath
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)

Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **2,6-Dichloro-N-methoxy-N-methylisonicotinamide** to a known volume of water in a flask. The excess solid should be clearly visible.
  - Seal the flask and place it in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient time to reach equilibrium. A preliminary study might be needed to determine the time to reach equilibrium (e.g., 24-48 hours).
- Phase Separation:
  - After equilibration, allow the mixture to stand in the thermostatically controlled environment to allow the undissolved solid to settle.
  - To ensure complete separation of the solid and liquid phases, centrifuge the samples at a suitable speed.
- Sampling and Analysis:
  - Carefully withdraw an aliquot of the clear supernatant.
  - Filter the aliquot through a syringe filter to remove any remaining solid particles.
  - Accurately dilute the filtered solution with a suitable solvent (e.g., the mobile phase for HPLC analysis) to a concentration within the calibrated range of the analytical method.
  - Analyze the diluted solution by HPLC to determine the concentration of **2,6-Dichloro-N-methoxy-N-methylisonicotinamide**.
- Quantification:
  - Prepare a series of standard solutions of known concentrations of the compound.

- Generate a calibration curve by plotting the analytical response (e.g., peak area) against the concentration of the standard solutions.
- Use the calibration curve to determine the concentration of the compound in the diluted sample.
- Calculate the solubility by taking into account the dilution factor.



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Caption: Workflow for the experimental determination of aqueous solubility.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **2,6-Dichloro-N-methoxy-N-methylisonicotinamide** is not widely available, information from suppliers suggests the following hazards:

- Harmful if swallowed.[1]
- May cause skin and eye irritation.[1]

Recommended Handling Precautions:

- Work in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, immediately flush the affected area with plenty of water.

Storage:

- Store in a tightly sealed container in an inert atmosphere (e.g., under nitrogen or argon).
- Keep in a cool, dry place, with recommended storage at 2-8°C.[1]

## Synthesis and Reactivity

The synthesis of **2,6-Dichloro-N-methoxy-N-methylisonicotinamide** would likely involve the reaction of 2,6-dichloroisonicotinoyl chloride with N,O-dimethylhydroxylamine. The starting 2,6-dichloroisonicotinoyl chloride can be prepared from 2,6-dichloroisonicotinic acid by treatment with a chlorinating agent such as thionyl chloride or oxalyl chloride.

The reactivity of this compound is dominated by the Weinreb amide group. This functionality is known for its ability to react with organolithium or Grignard reagents to produce ketones in a controlled manner, as the intermediate tetrahedral adduct is stable at low temperatures and does not collapse to form a tertiary alcohol. This makes **2,6-Dichloro-N-methoxy-N-methylisonicotinamide** a valuable precursor for the synthesis of various ketones bearing the 2,6-dichloropyridine scaffold.

## Conclusion

**2,6-Dichloro-N-methoxy-N-methylisonicotinamide** is a chemical intermediate with significant potential in synthetic and medicinal chemistry. While its fundamental chemical identity is well-established, a notable gap exists in the public domain regarding its detailed experimental physical properties. The information provided in this guide on its identity, structure, handling, and potential reactivity serves as a valuable resource for researchers. It is strongly recommended that key physical properties, such as solubility and melting point, be determined experimentally prior to its extensive use in research and development projects.

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